

physicochemical properties of 4-[(2-Bromophenyl)methoxy]piperidine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-[(2-Bromophenyl)methoxy]piperidine

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An In-depth Technical Guide to the Physicochemical Properties of 4-[(2-Bromophenyl)methoxy]piperidine

Introduction: Bridging Structure and Function

In the landscape of modern drug discovery, the journey from a promising chemical entity to a viable therapeutic agent is governed by a complex interplay of biochemical activity and physicochemical properties. **4-[(2-Bromophenyl)methoxy]piperidine** is a molecule of significant interest, incorporating three key structural motifs: a piperidine ring, a bromophenyl group, and an ether linkage. The piperidine heterocycle is a ubiquitous scaffold in pharmaceuticals, valued for its ability to impart aqueous solubility and serve as a handle for molecular interactions[1][2]. The bromophenyl group introduces lipophilicity and can act as a key binding element or a site for further chemical modification.

Understanding the core physicochemical properties of this molecule is not merely an academic exercise; it is fundamental to predicting its absorption, distribution, metabolism, and excretion (ADME) profile. This guide, designed for researchers and drug development professionals, provides a detailed exploration of the critical physicochemical parameters of **4-[(2-**

Bromophenyl)methoxy]piperidine. It moves beyond a simple recitation of data to explain the causality behind experimental choices and provides field-proven, self-validating protocols for their determination.

Core Physicochemical Profile

While specific, experimentally-derived data for **4-[(2-Bromophenyl)methoxy]piperidine** is not extensively published, we can assemble a profile based on its chemical structure and data from analogous compounds. The primary value for researchers lies in the robust methodologies used to determine these properties for any new chemical entity.

Property	Predicted/Calculated Value	Significance in Drug Development
Molecular Formula	C ₁₂ H ₁₆ BrNO	Defines the elemental composition and exact mass.
Molecular Weight	270.17 g/mol	Influences diffusion rates and membrane permeability; typically <500 Da for oral drugs.
Appearance	Likely an off-white solid or oil	Basic physical state observation.
Aqueous Solubility	Low	Critical for formulation and bioavailability; poor solubility is a major hurdle in development[3].
Lipophilicity (logP)	Predicted to be > 3	Governs membrane permeability and binding to lipophilic targets. A key component of drug-likeness rules[4][5].
Ionization Constant (pKa)	Predicted ~9.0-10.0	The piperidine nitrogen is basic. The pKa determines the charge state at physiological pH, affecting solubility, absorption, and target binding[6][7].

Experimental Determination of Key Properties

The following sections detail the authoritative, step-by-step protocols for measuring the most critical physicochemical parameters that dictate a compound's "drug-likeness."

Aqueous Solubility: The Gateway to Bioavailability

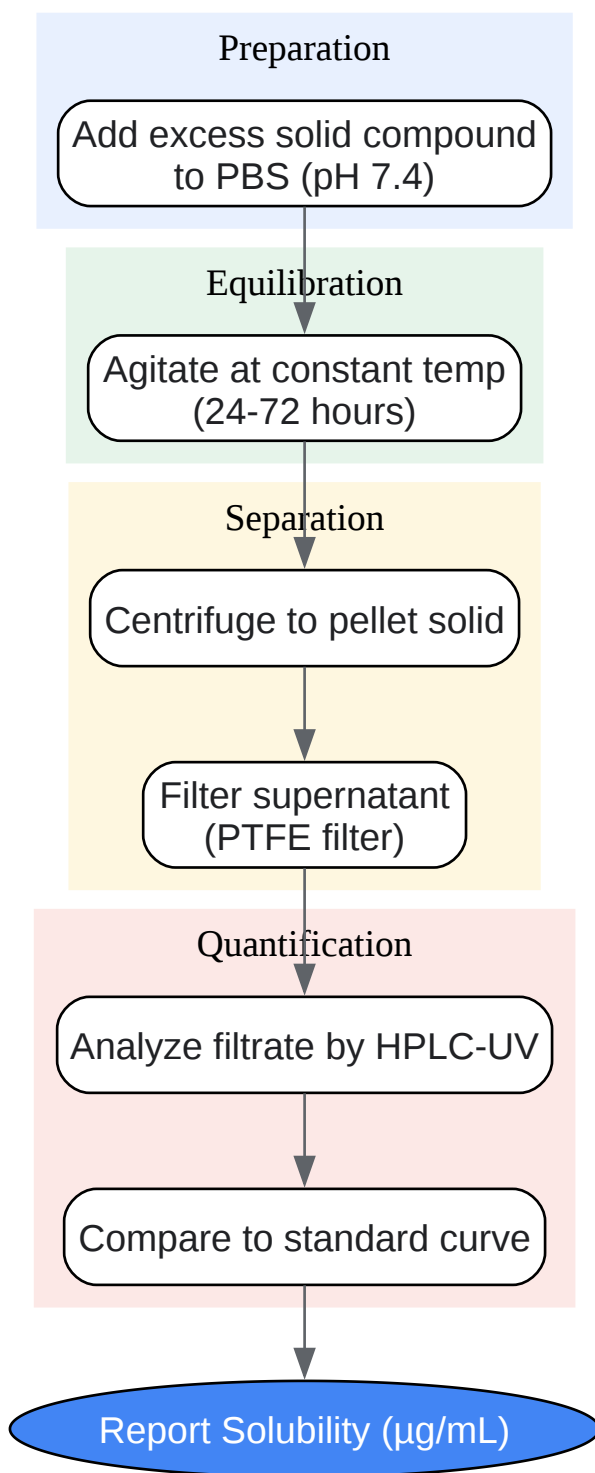
Expertise & Experience: A drug must be in solution to be absorbed.[3] Therefore, determining aqueous solubility is a foundational step. We differentiate between kinetic and thermodynamic solubility. While kinetic solubility is a high-throughput measure of how readily a compound dissolves from a DMSO stock, thermodynamic solubility represents the true equilibrium state and is the gold standard for lead optimization.[8] The shake-flask method is the most reliable technique for determining thermodynamic solubility.[3][9]

Trustworthiness (Self-Validating Protocol): The protocol ensures equilibrium is reached by using an excess of solid material and agitating for an extended period (24-72 hours).[9] Quantification against a standard curve of known concentrations ensures the accuracy of the final measurement.

Experimental Protocol: Equilibrium Solubility by Shake-Flask Method

- **Preparation:** Add an excess amount of solid **4-[(2-Bromophenyl)methoxy]piperidine** to a known volume of phosphate-buffered saline (PBS) at pH 7.4 in a sealed glass vial. The excess solid is crucial to ensure a saturated solution is formed.
- **Equilibration:** Agitate the vial in a temperature-controlled shaker (e.g., at 25°C or 37°C) for 24 to 72 hours. This extended period allows the system to reach equilibrium between the dissolved and undissolved solid.[9]
- **Phase Separation:** Centrifuge the vial at high speed to pellet the undissolved solid. Carefully collect the supernatant and filter it through a chemically inert 0.45 µm PTFE syringe filter to remove any remaining particulates.[9] This step is critical to avoid artificially inflating the measured concentration.
- **Quantification:** Analyze the concentration of the compound in the clear filtrate using High-Performance Liquid Chromatography (HPLC) with UV detection.[9][10]
- **Calibration:** Generate a calibration curve by analyzing standard solutions of the compound at several known concentrations. The concentration of the saturated solution is then determined by comparing its HPLC peak area to this curve.
- **Data Reporting:** Report the solubility in units of µg/mL or µM at the specified pH and temperature.

Workflow Visualization:

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Workflow for the Shake-Flask Solubility Assay.

Lipophilicity (logP/logD): Balancing Permeability and Solubility

Expertise & Experience: Lipophilicity, the "greasiness" of a molecule, is a critical determinant of its ability to cross biological membranes.^[4] It is most commonly expressed as the logarithm of the partition coefficient (logP) between n-octanol and water.^[5]^[11] For an ionizable compound like **4-[(2-Bromophenyl)methoxy]piperidine**, the distribution coefficient (logD) is more physiologically relevant, as it measures partitioning at a specific pH (e.g., 7.4) and accounts for both the ionized and non-ionized forms.^[4]^[8] A logP/D value that is too high can lead to poor solubility and metabolic instability, while a value that is too low can hinder membrane permeation.

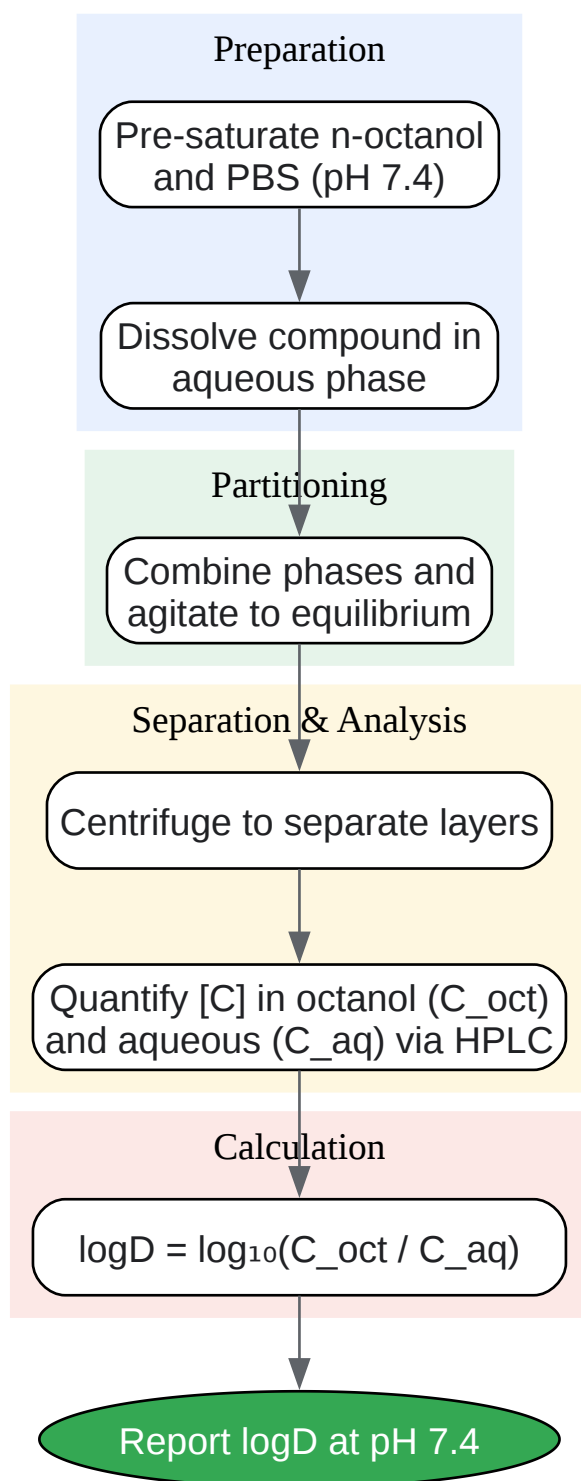
Trustworthiness (Self-Validating Protocol): The protocol requires pre-saturation of the solvents to ensure that the partitioning measurement is not skewed by the mutual miscibility of n-octanol and water. Analyzing the concentration in both phases provides an internal check on the mass balance and the accuracy of the result.

Experimental Protocol: logD by Shake-Flask Method

- **Solvent Preparation:** Prepare a mixture of n-octanol and PBS (pH 7.4). Shake vigorously for 24 hours to mutually saturate the two phases. Allow the phases to separate completely.
- **Compound Addition:** Prepare a stock solution of the compound in the pre-saturated PBS phase. Add a known volume of this aqueous solution to a known volume of the pre-saturated n-octanol phase in a vial.^[4]
- **Partitioning:** Shake the vial gently on a rotator for 1 to 2 hours to allow the compound to partition between the two phases until equilibrium is reached.^[4]
- **Phase Separation:** Centrifuge the vial to ensure a clean separation of the aqueous and octanol layers.
- **Quantification:** Carefully sample a precise aliquot from each phase. Determine the concentration of the compound in both the n-octanol layer (C_{oct}) and the PBS layer (C_{aq}) using a validated HPLC method.

- Calculation: Calculate the logD value using the following equation: $\log D = \log_{10} (C_{\text{oct}} / C_{\text{aq}})$

Workflow Visualization:



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Workflow for the Shake-Flask logD Assay.

Ionization Constant (pKa): The Determinant of Charge

Expertise & Experience: The pKa is the pH at which a molecule is 50% ionized and 50% neutral.^[7] For a basic compound like **4-[(2-Bromophenyl)methoxy]piperidine**, the pKa of the piperidine nitrogen dictates its charge state in different biological compartments. This is paramount, as the charged (protonated) form is typically more water-soluble, while the neutral (free base) form is more membrane-permeable. The pKa is a critical parameter for understanding absorption in the varying pH environments of the gastrointestinal tract and for predicting interactions with acidic residues in target proteins.^{[6][12]} Potentiometric titration is a highly accurate and reliable method for pKa determination.^{[12][13][14]}

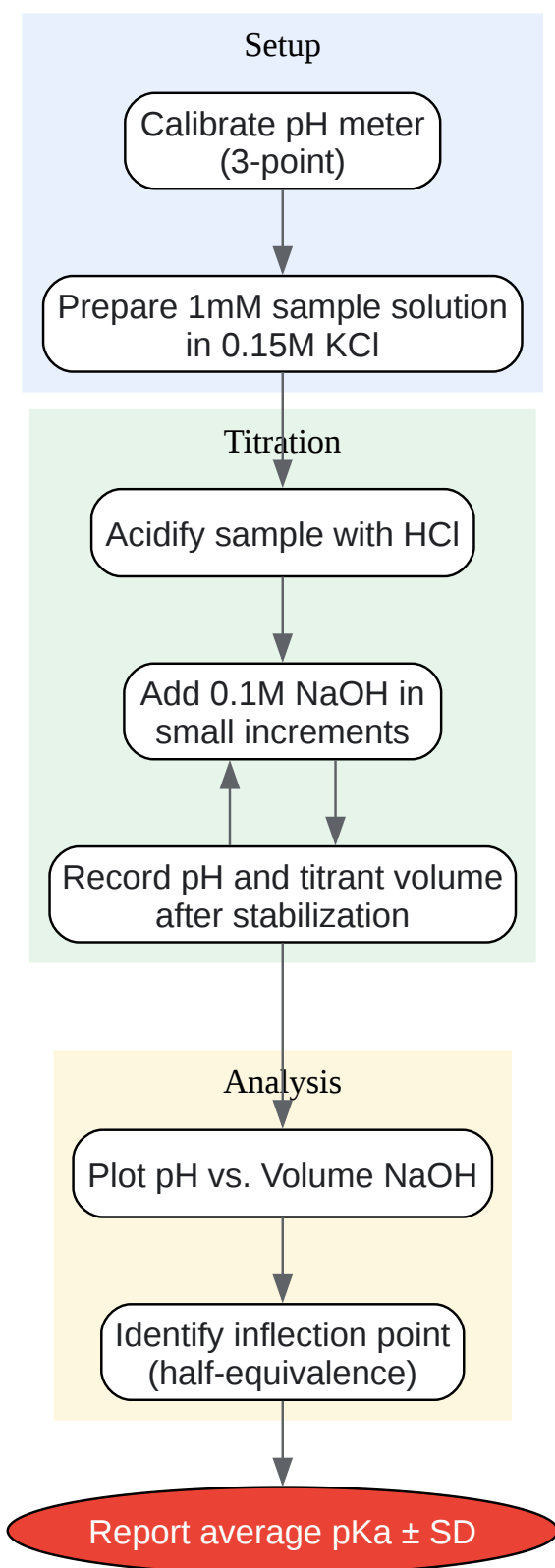
Trustworthiness (Self-Validating Protocol): The protocol relies on a calibrated pH meter, ensuring accurate measurements.^{[12][13]} Performing multiple titrations (at least three) and averaging the results provides robust data and a measure of experimental variability.^{[12][13]} The analysis is based on identifying the inflection point of the titration curve, a distinct physical phenomenon, which yields a precise pKa value.

Experimental Protocol: pKa by Potentiometric Titration

- **System Calibration:** Calibrate a high-precision potentiometer using at least three standard aqueous buffers (e.g., pH 4, 7, and 10).^[13]
- **Sample Preparation:** Accurately weigh and dissolve the compound in deionized water or a co-solvent system if necessary to achieve a concentration of approximately 1 mM.^{[12][13]} Maintain a constant ionic strength using a background electrolyte like 0.15 M KCl.^[13]
- **Acidification:** Place the solution in a temperature-controlled vessel on a magnetic stirrer. Immerse the calibrated pH electrode. Acidify the solution by adding 0.1 M HCl until the pH is approximately 2 units below the expected pKa (e.g., to pH ~7).^{[12][13]}
- **Titration:** Titrate the solution by making small, incremental additions of a standardized titrant (0.1 M NaOH). After each addition, allow the pH reading to stabilize (drift < 0.01 pH units/minute) before recording the pH and the volume of titrant added.^{[12][13]}

- **Data Analysis:** Continue the titration until the pH is approximately 2 units above the pKa (e.g., to pH ~12). Plot the pH (y-axis) versus the volume of NaOH added (x-axis) to generate a titration curve.
- **pKa Determination:** The pKa is the pH at the half-equivalence point, which corresponds to the midpoint of the steepest portion of the titration curve (the inflection point). This can be determined precisely by calculating the first derivative of the curve.
- **Replication:** Perform the entire titration a minimum of three times and report the average pKa value with the standard deviation.[\[12\]](#)

Workflow Visualization:



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Workflow for pKa Determination by Titration.

Conclusion

The physicochemical properties of **4-[(2-Bromophenyl)methoxy]piperidine**—namely its solubility, lipophilicity, and ionization constant—are the foundational pillars upon which its potential as a drug candidate rests. While predictive models provide valuable initial estimates, the rigorous, experimental determination of these parameters using standardized and self-validating protocols is indispensable for making informed decisions in drug discovery and development. The methodologies outlined in this guide represent the authoritative standards in the field, providing the robust and reliable data necessary to understand a compound's ADME profile and to rationally design molecules with a higher probability of clinical success.

References

- Benchchem. (n.d.). General Experimental Protocol for Determining Solubility.
- Wilson, H. (2024, March 22). Enhancing Reliability and Efficiency in LogP Determination Techniques for Typical Drugs. Longdom Publishing.
- Creative Bioarray. (n.d.). Protocol for Determining pKa Using Potentiometric Titration.
- SciSpace. (2012, February 10). Experimental and Computational Methods Pertaining to Drug Solubility.
- Enamine. (n.d.). LogD/LogP Background.
- Life Chemicals. (2022, May 31). Compound solubility measurements for early drug discovery.
- Semantic Scholar. (n.d.). Determining Partition Coefficient (Log P), Distribution Coefficient (Log D) and Ionization Constant (pKa) in Early Drug Discovery.
- Inventiva Pharma. (n.d.). Solubility Toolbox for Successful Design of Drug Candidates.
- DergiPark. (2024, April 23). Elucidating Ionization Behavior: Potentiometric Titration for Precise Determination of pKa Values in Medicinal Chemistry.
- American Pharmaceutical Review. (2013, April 2). Practical Aspects of Solubility Determination and Considerations for Enabling Formulation Technologies.
- IDEAS/RePEc. (n.d.). Ionization constants (pKa) in pharmaceutical chemistry: Experimental and computational determination in drug discovery and development.
- ijrss. (2025, November 7). Ionization constants (pKa) in pharmaceutical chemistry: Experimental and computational determination in drug discovery and development.
- DergiPark. (n.d.). REPORT Determination of pKa values of new phenacyl-piperidine derivatives by potentiometric titration method in aqueous medium.
- Encyclopedia.pub. (2022, August 25). Methods for Determination of Lipophilicity.
- ACD/Labs. (n.d.). LogP—Making Sense of the Value.

- MDPI. (n.d.). Piperidine Derivatives: Recent Advances in Synthesis and Pharmacological Applications.
- IJNRD. (2024, February 2). Piperidine Unveiled: A Comprehensive Exploration of Structure, Applications, and Pharmacological Significance.

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Sources

- [1. pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- [2. ijnrd.org](https://www.ijnrd.org/) [[ijnrd.org](https://www.ijnrd.org/)]
- [3. scispace.com](https://www.scispace.com/) [[scispace.com](https://www.scispace.com/)]
- [4. enamine.net](https://www.enamine.net/) [[enamine.net](https://www.enamine.net/)]
- [5. acdlabs.com](https://www.acdlabs.com/) [[acdlabs.com](https://www.acdlabs.com/)]
- Ionization constants (pKa) in pharmaceutical chemistry: Experimental and computational determination in drug discovery and development [ideas.repec.org]
- [7. ijirss.com](https://www.ijirss.com/) [[ijirss.com](https://www.ijirss.com/)]
- [8. inventivapharma.com](https://www.inventivapharma.com/) [[inventivapharma.com](https://www.inventivapharma.com/)]
- [9. pdf.benchchem.com](https://pdf.benchchem.com/) [pdf.benchchem.com]
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- To cite this document: BenchChem. [physicochemical properties of 4-[(2-Bromophenyl)methoxy]piperidine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13244538/docs#physicochemical-properties-of-4-2-bromophenyl-methoxy-piperidine>]

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